

Application Note: Quantification of Remdesivir and its Analogs using LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Remdesivir methylpropyl ester*
analog

Cat. No.: *B15566526*

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Abstract

Remdesivir (GS-5734) is a nucleotide analog prodrug that has demonstrated broad-spectrum antiviral activity.[1] It is an approved treatment for COVID-19 in hospitalized adults and children.[2] Accurate quantification of Remdesivir and its metabolites is crucial for pharmacokinetic/pharmacodynamic (PK/PD) studies and therapeutic drug monitoring.[1] This application note provides a detailed liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous quantification of Remdesivir and its primary active metabolite, GS-441524, in human plasma. A second metabolite, GS-704277, is also discussed.

Introduction

Remdesivir is a phosphoramidate prodrug that is metabolized within host cells to its active form, an adenosine nucleotide analog triphosphate (GS-441524 triphosphate).[3] This active form acts as a substrate for viral RNA-dependent RNA polymerase (RdRp), leading to the termination of viral RNA transcription.[3] Following intravenous administration, Remdesivir is rapidly distributed and metabolized to GS-441524 and an alanine metabolite (GS-704277) in plasma.[3][4] Given the rapid conversion and the therapeutic importance of the active metabolite, a robust and sensitive analytical method for the simultaneous quantification of both the parent drug and its key analogs is essential for clinical research and drug development.[5]

This document outlines a validated LC-MS/MS protocol for the determination of Remdesivir, GS-441524, and GS-704277 in human plasma, providing a tool for clinical pharmacokinetic studies.[\[4\]](#)

Experimental Protocols

Sample Preparation

A simple protein precipitation method is employed for the extraction of Remdesivir and its analogs from human plasma.[\[6\]](#) To ensure the stability of the analytes, particularly Remdesivir which can be unstable in plasma, it is crucial to acidify the plasma samples.[\[4\]](#)[\[5\]](#)

Materials:

- Human plasma (collected in K2EDTA tubes)
- Remdesivir, GS-441524, and GS-704277 analytical standards
- Stable isotope-labeled internal standards (SIL-IS): Remdesivir-d5, GS-441524-¹³C₅, or Remdesivir-¹³C₆[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic Acid (FA)
- Zinc Sulfate (ZnSO₄) solution (1 M)
- Deionized water

Procedure:

- **Sample Acidification:** Immediately after collection and centrifugation, treat plasma samples with diluted formic acid to prevent hydrolysis of Remdesivir.[\[4\]](#)[\[5\]](#)
- **Precipitation:** To 50 µL of plasma sample, add 100 µL of a precipitation solution (e.g., methanol or acetonitrile) containing the internal standards.[\[9\]](#) Some protocols may also include 5 µL of 1 M ZnSO₄ to enhance protein removal.[\[8\]](#)[\[10\]](#)

- Vortex and Centrifuge: Vortex the mixture for approximately 15-30 seconds and then centrifuge at high speed (e.g., 18,000 x g) for 10 minutes to pellet the precipitated proteins. [\[10\]](#)
- Supernatant Transfer: Carefully transfer the supernatant to a new 96-well plate or autosampler vial. [\[10\]](#)
- Dilution/Reconstitution: The supernatant can be directly injected or, for improved peak shape, evaporated to dryness under a stream of nitrogen and reconstituted in the initial mobile phase. [\[11\]](#) A common practice is to dilute the supernatant with water or mobile phase A prior to injection.

Liquid Chromatography

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

LC Parameters:

- Column: A reversed-phase column is typically used. Examples include:
 - Acquity UPLC HSS T3 (2.1 x 50 mm, 1.8 μ m) [\[4\]](#)
 - Phenomenex® Synergi™ HPLC Fusion-RP (100 x 2 mm, 4 μ m) [\[7\]](#)
 - Kinetex Polar C18 (100 x 2.1 mm, 2.6 μ m) [\[8\]](#) [\[12\]](#)
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Flow Rate: 0.4 - 0.6 mL/min.
- Gradient: A gradient elution is necessary to achieve good separation of the analytes from endogenous plasma components. A typical gradient would start with a low percentage of

organic phase, ramp up to a high percentage to elute the compounds, and then return to initial conditions for column re-equilibration.

- Injection Volume: 5 - 20 μL .
- Column Temperature: 30 - 40 $^{\circ}\text{C}$.

Mass Spectrometry

Instrumentation:

- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

MS/MS Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Monitoring Mode: Multiple Reaction Monitoring (MRM).
- Key Ion Transitions: The following table summarizes the precursor and product ions for quantification and qualification.

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (V)
Remdesivir	603.2	200.1	402.2	38 / 12
GS-441524	292.2	173.1	147.1 or 202	-
GS-704277	-	-	-	-
Remdesivir-d5 (IS)	607.9	204.9	406.9	40 / 14
GS-441524- $^{13}\text{C}_5$ (IS)	297.0	204.0	-	-

Note: The optimal collision energies may vary between different mass spectrometer models and should be optimized empirically.

Quantitative Data Summary

The following tables summarize the performance characteristics of published LC-MS/MS methods for the quantification of Remdesivir and its analogs.

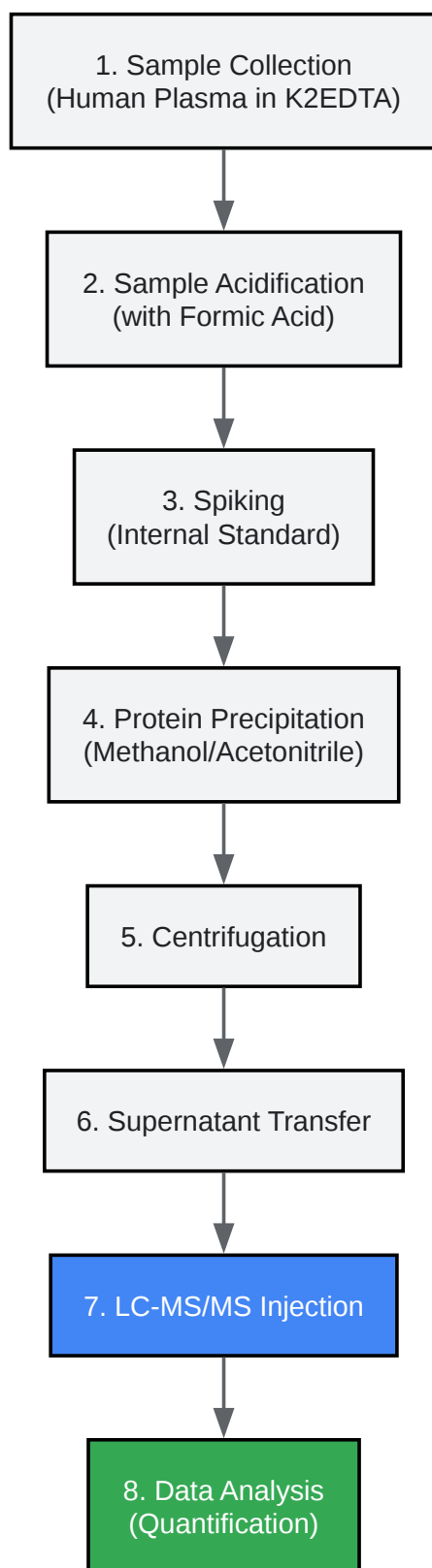
Table 1: Linearity and Sensitivity

Analyte	Linearity Range (ng/mL)	LLOQ (ng/mL)	LOD (ng/mL)	Reference
Remdesivir	0.5 - 5000	0.5	-	[7]
Remdesivir	1 - 250	1.3	0.7	
Remdesivir	1 - 5000	1	0.5	[8] [12]
Remdesivir	20 - 5000	54	16	[1]
Remdesivir	4 - 4000	-	-	[4]
GS-441524	5 - 2500	5	2	[8] [12]
GS-441524	100 - 25000	277	83	[1]
GS-441524	2 - 2000	-	-	[4]
GS-704277	2 - 2000	-	-	[4]

Table 2: Accuracy and Precision

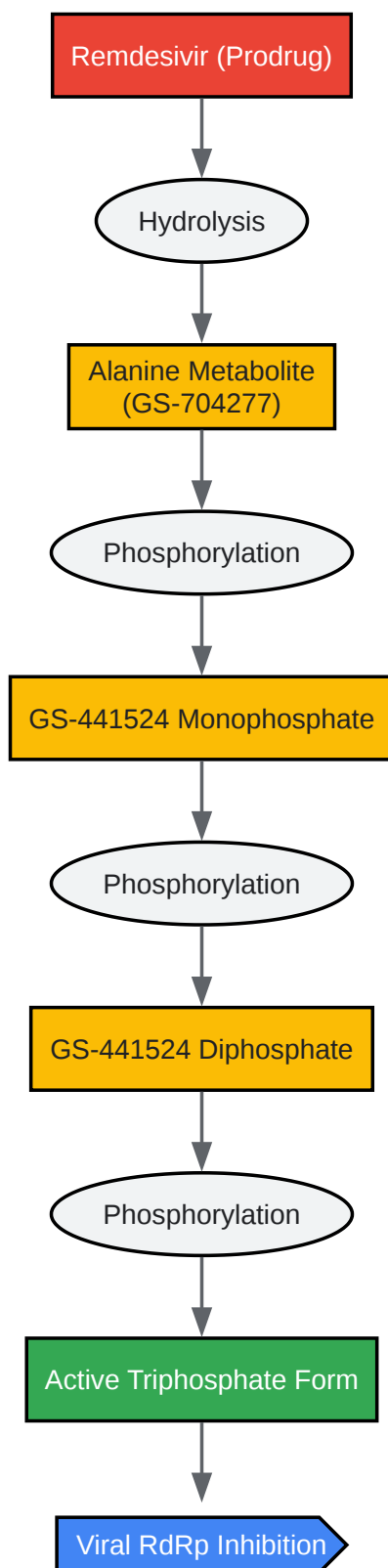
Analyte	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%Bias)	Reference
Remdesivir	1.5, 1000, 4000	< 5.2	< 9.8	-	[7]
Remdesivir	2.5, 400, 4000	< 14.7	-	89.6 - 110.2	[8]
Remdesivir	LQC, MQC, HQC	< 6.6	< 6.6	± 11.5	[4]
GS-441524	12.5, 125, 2000	< 14.7	-	89.6 - 110.2	[8]
GS-441524	LQC, MQC, HQC	< 6.6	< 6.6	± 11.5	[4]
GS-704277	LQC, MQC, HQC	< 6.6	< 6.6	± 11.5	[4]

Visualizations



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Caption: Experimental workflow for LC-MS/MS analysis of Remdesivir and its analogs.



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- To cite this document: BenchChem. [Application Note: Quantification of Remdesivir and its Analogs using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15566526#lc-ms-ms-method-for-quantification-of-remdesivir-analogs]

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